

Potential for isotopic exchange in deuterated standards like Hexanoylglycine-d11

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Compound of Interest

Compound Name: Hexanoylglycine-d11

Cat. No.: B12420014

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Technical Support Center: Deuterated Standards

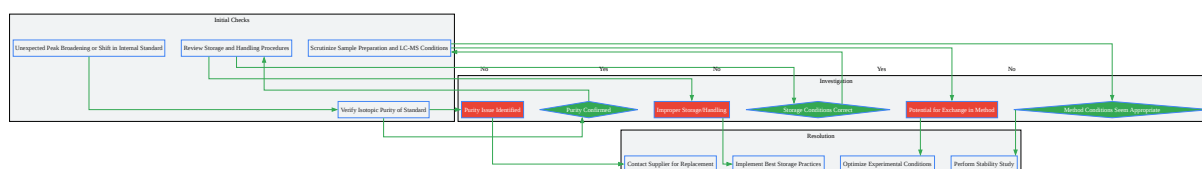
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the use of deuterated standards, with a specific focus on the potential for isotopic exchange in compounds like **Hexanoylglycine-d11**.

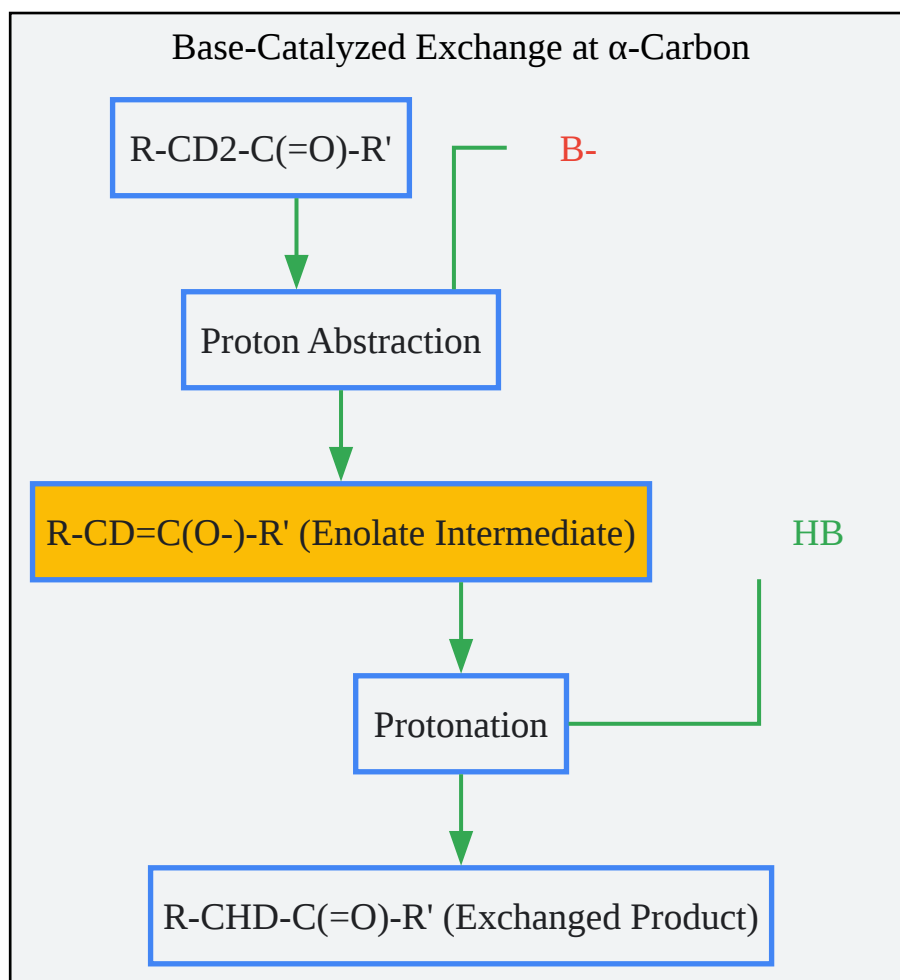
Troubleshooting Guide: Unexpected Isotopic Exchange in Deuterated Standards

Researchers utilizing deuterated internal standards, such as **Hexanoylglycine-d11**, may occasionally encounter unexpected results suggesting isotopic exchange. This guide provides a systematic approach to troubleshooting these issues.

Problem: You observe a loss of deuterium from your internal standard, evidenced by a shift in the mass-to-charge ratio (m/z) in your mass spectrometry data, or inaccurate quantification.

Initial Assessment Workflow





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